

# Spectroscopic Profile of Ajugalide C: A Technical Guide

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## Compound of Interest

Compound Name: Ajugalide C

Cat. No.: B1252895

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Ajugalide C**, a neo-clerodane diterpenoid. The information presented herein is crucial for the identification, characterization, and further investigation of this natural product for potential drug development applications.

## Spectroscopic Data

The structural elucidation of **Ajugalide C** has been established through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The following tables summarize the key quantitative data obtained from these analyses.

## NMR Spectroscopic Data

The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **Ajugalide C** were recorded in  $\text{CDCl}_3$ . The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and the coupling constants ( $J$ ) are in Hertz (Hz).

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Ajugalide C** (in  $\text{CDCl}_3$ )

Position	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1 $\alpha$	1.65	m	
1 $\beta$	2.10	m	
2 $\alpha$	1.50	m	
2 $\beta$	1.80	m	
3 $\alpha$	5.40	t	3.0
6 $\alpha$	4.95	d	8.0
7 $\alpha$	2.55	m	
7 $\beta$	2.25	m	
10 $\beta$	2.30	m	
11	3.15	m	
12	5.95	d	5.0
14 $\alpha$	4.80	d	12.5
14 $\beta$	4.70	d	12.5
15	7.40	m	
16	6.35	m	
17-H <sub>3</sub>	0.95	s	
18-H <sub>2</sub>	4.20	d	12.0
3.80	d	12.0	
19-H <sub>3</sub>	1.10	d	7.0
20-H <sub>3</sub>	1.05	s	
OAc	2.10	s	
OAc	2.05	s	

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Ajugalide C** (in  $\text{CDCl}_3$ )

Position	Chemical Shift ( $\delta$ , ppm)
1	38.5
2	19.0
3	78.5
4	42.0
5	55.0
6	75.0
7	35.5
8	45.5
9	48.0
10	40.0
11	43.5
12	125.0
13	138.0
14	111.5
15	143.0
16	110.0
17	16.0
18	64.0
19	14.5
20	25.0
OAc (C=O)	170.5
OAc (CH <sub>3</sub> )	21.0
OAc (C=O)	170.0

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OAc (CH <sub>3</sub> )	20.8
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## Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRESIMS) data is essential for determining the elemental composition and confirming the molecular weight of **Ajugalide C**.

Table 3: Mass Spectrometry Data for **Ajugalide C**

Technique	Ion	Observed m/z	Calculated m/z	Formula
HRESIMS	[M+Na] <sup>+</sup>	541.2305	541.2308	C <sub>29</sub> H <sub>38</sub> O <sub>9</sub> Na

## Experimental Protocols

The spectroscopic data presented above were obtained following standard laboratory procedures for the isolation and characterization of natural products.

## Isolation of Ajugalide C

**Ajugalide C** was isolated from the aerial parts of *Ajuga macrosperma* var. *breviflora*. The dried and powdered plant material was extracted with methanol. The resulting crude extract was then subjected to a series of chromatographic techniques, including column chromatography over silica gel and preparative high-performance liquid chromatography (HPLC), to yield the pure compound.

## NMR Spectroscopy

NMR spectra were acquired on a Bruker Avance spectrometer. The samples were dissolved in deuterated chloroform (CDCl<sub>3</sub>). Chemical shifts were referenced to the residual solvent signals ( $\delta$ H 7.26 and  $\delta$ C 77.16 for CDCl<sub>3</sub>). Standard pulse sequences were used to obtain <sup>1</sup>H, <sup>13</sup>C, and various 2D NMR spectra (COSY, HSQC, HMBC) for the complete structural assignment.

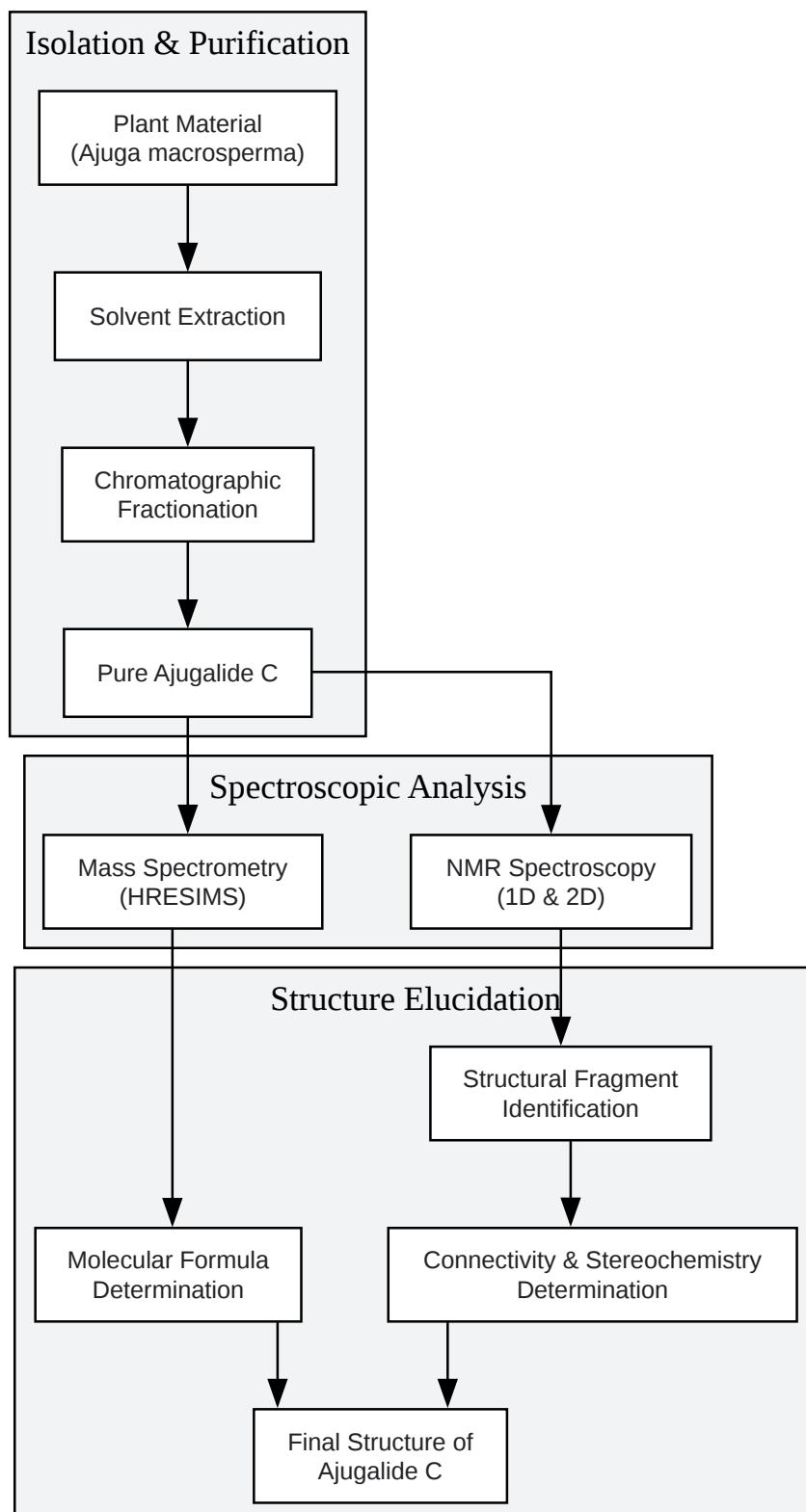
## Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed on a time-of-flight (TOF) mass spectrometer. The sample was dissolved in methanol and infused

into the electrospray source. The data was acquired in the positive ion mode.

## Logical Workflow for Spectroscopic Analysis

The process of elucidating the structure of a natural product like **Ajugalide C** follows a logical workflow that integrates different spectroscopic techniques.

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